

Physicochemical Properties of N-Chlorourea: An In-depth Technical Guide

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Compound of Interest

Compound Name: Chlorourea
Cat. No.: B8728648

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Introduction

N-Chlorourea (Cl-NH-CO-NH₂) is a chlorinated derivative of urea that serves as a key intermediate in various chemical reactions, most notably in the chlorination of urea in water treatment processes. Its reactive nature makes it a subject of interest in studies related to disinfection byproducts, organic synthesis, and as a potential reagent. This technical guide provides a comprehensive overview of the core physicochemical properties of **N-chlorourea**, including its synthesis, stability, reactivity, and spectroscopic characteristics. The information is presented to be a valuable resource for researchers, scientists, and professionals in drug development.

Physicochemical Properties

The following tables summarize the known quantitative data for **N-chlorourea** and its related compound, **N,N'-dichlorourea**. Due to the reactive and often transient nature of **N-chlorourea**, some physical properties like a precise melting or boiling point of the isolated compound are not well-documented in publicly available literature.

Table 1: General Physicochemical Properties of **N-Chlorourea**

Property	Value	Source
Molecular Formula	CH ₃ CIN ₂ O	[1] [2] [3]
Molecular Weight	94.50 g/mol	[1]
Appearance	Can be isolated as a solid or oil.	[4]
pKa	9.7 ± 1.1	

Table 2: Physicochemical Properties of N,N'-Dichlorourea

Property	Value	Source
pKa	5.1 ± 1.4	

Synthesis and Experimental Protocols

Synthesis of N-Chlorourea

The synthesis of N-chlorourea is primarily achieved through the controlled chlorination of urea. It is the initial and rate-limiting step in the multi-step chlorination of urea.[\[5\]](#)[\[6\]](#)

Experimental Protocol: Synthesis and Isolation of N-Chlorourea

This protocol is based on methods described for the synthesis of monochlorourea in a non-aqueous medium to facilitate its isolation.[\[4\]](#)

- Materials:
 - Urea
 - tert-Butyl hypochlorite (t-BuOCl)
 - Methanol (anhydrous)
 - Rotary evaporator

- Standard laboratory glassware
- Procedure:
 - Dissolve a known quantity of urea in anhydrous methanol in a round-bottom flask.
 - Cool the solution in an ice bath.
 - Slowly add a stoichiometric amount of tert-butyl hypochlorite to the cooled urea solution with constant stirring. The reaction should be carried out in a fume hood due to the volatility and reactivity of t-BuOCl.
 - After the addition is complete, allow the reaction mixture to stir for an additional 1-2 hours at a low temperature.
 - Remove the solvent (methanol) and any volatile byproducts under reduced pressure using a rotary evaporator. The temperature of the water bath should be kept low to prevent decomposition of the product.
 - The resulting product, **N-chlorourea**, can be obtained as a solid or an oil.[\[4\]](#)
- Safety Precautions:
 - Work in a well-ventilated fume hood.
 - Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
 - tert-Butyl hypochlorite is a strong oxidizing agent and should be handled with care.

Spectrophotometric Determination of N-Chlorourea Concentration

The concentration of **N-chlorourea** in aqueous solutions can be determined spectrophotometrically.

Experimental Protocol: UV-Vis Spectrophotometry

- Instrumentation:
 - UV-Vis Spectrophotometer
- Procedure:
 - Prepare a series of standard solutions of **N-chlorourea** of known concentrations in a suitable buffer (e.g., phosphate buffer at a specific pH).
 - Measure the absorbance of the standard solutions at a wavelength of 245 nm.
 - Construct a calibration curve by plotting absorbance versus concentration.
 - Measure the absorbance of the unknown sample at 245 nm.
 - Determine the concentration of **N-chlorourea** in the sample using the calibration curve.

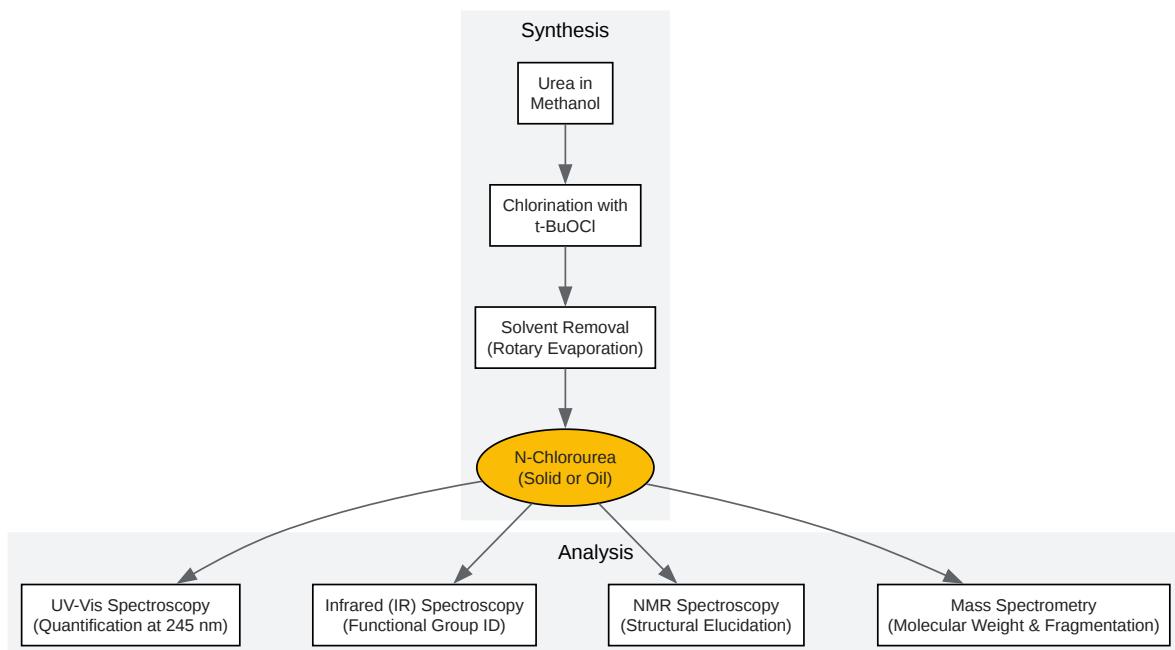
Reactivity and Stability

N-chlorourea is a reactive molecule that can undergo further chlorination, hydrolysis, and decomposition.

- Further Chlorination: **N-chlorourea** can react further with chlorine to form di-, tri-, and eventually **tetrachlorourea**.^{[5][6]}
- Hydrolysis and Decomposition: In aqueous solutions, **N-chlorourea** can hydrolyze. The decomposition of **N-chlorourea** can be accelerated by factors such as UV irradiation.^{[7][8]} Under UV254 irradiation, approximately 92% of **N-chlorourea** degrades, with ammonia and nitrate being the primary nitrogen-containing products.^{[7][8]} The stability of **N-chlorourea** in aqueous solutions is also pH-dependent.

Signaling Pathways and Logical Relationships

The chlorination of urea to form nitrogen trichloride involves a multi-step pathway where **N-chlorourea** is the initial product. The subsequent reactions are complex and pH-dependent.



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